

Application Notes: Immunohistochemical Staining of SLITRK6 with **Sirtratumab**

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Compound of Interest

Compound Name: *Sirtratumab*

Cat. No.: *B15599610*

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Introduction

SLITRK6 (SLIT and NTRK like family member 6) is a type I transmembrane protein that plays a role in neural development and has been identified as a promising biomarker and therapeutic target in various cancers, including bladder, lung, and breast cancer.[1][2] **Sirtratumab** is a monoclonal antibody specifically designed to target the extracellular domain of SLITRK6. These application notes provide a detailed protocol for the immunohistochemical (IHC) detection of SLITRK6 in formalin-fixed, paraffin-embedded (FFPE) tissue sections using **Sirtratumab**.

Product Information

Product Name	Sirtratumab
Target Antigen	SLIT and NTRK like family member 6 (SLITRK6)
Isotype	Human IgG2
Applications	Immunohistochemistry (IHC), Flow Cytometry, ELISA[3]
Storage	Store at -20°C. Avoid repeated freeze-thaw cycles.

Quantitative Data Summary

While specific quantitative data for **Sirtratumab** in IHC is limited in the public domain, studies with other anti-SLITRK6 antibodies have demonstrated strong membranous and cytoplasmic staining in urothelial carcinoma and other epithelial tumors. In a study on urothelial carcinoma, SLITRK6 expression was observed in 80% of urinary bladder urothelial carcinoma cases and 100% of upper tract urothelial carcinoma cases, with moderate to strong intensity.[4] Another study using a mouse monoclonal antibody (M15-68(2)22) showed positive staining in 90% of 452 bladder transitional cell carcinoma cases.[1] Researchers should optimize the **Sirtratumab** concentration to achieve similar staining patterns.

Parameter	Recommendation
Starting Dilution Range	1:50 - 1:200 (to be optimized by the end-user)
Positive Control Tissue	Bladder Cancer Tissue, Lung Adenocarcinoma Tissue[1][5]
Negative Control Tissue	Tissues with known low or absent SLITRK6 expression (e.g., some lymphomas, gliomas)[6]
Subcellular Localization	Membrane, Cytoplasm[2]

Experimental Protocols

Immunohistochemistry (IHC) Staining Protocol for SLITRK6 on FFPE Tissues

This protocol provides a general guideline for the use of **Sirtratumab** for IHC on FFPE tissue sections. Optimization may be required for specific tissues and experimental setups.

Reagents and Materials

- **Sirtratumab** (anti-SLITRK6 antibody)
- Formalin-fixed, paraffin-embedded tissue sections (5 μ m) on charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)
- Deionized or distilled water
- Antigen Retrieval Solution (e.g., 10 mM Sodium Citrate buffer, pH 6.0 or 1 mM EDTA, pH 8.0)
- Wash Buffer (e.g., Phosphate Buffered Saline with 0.05% Tween-20, PBS-T)
- Endogenous Peroxidase Blocking Solution (e.g., 3% Hydrogen Peroxide in methanol)
- Blocking Buffer (e.g., 5% Normal Goat Serum in PBS)
- Biotinylated secondary antibody against human IgG
- Streptavidin-HRP conjugate
- DAB (3,3'-Diaminobenzidine) substrate kit
- Hematoxylin counterstain
- Mounting medium
- Humidified staining chamber

- Coplin jars
- Microscope

Procedure

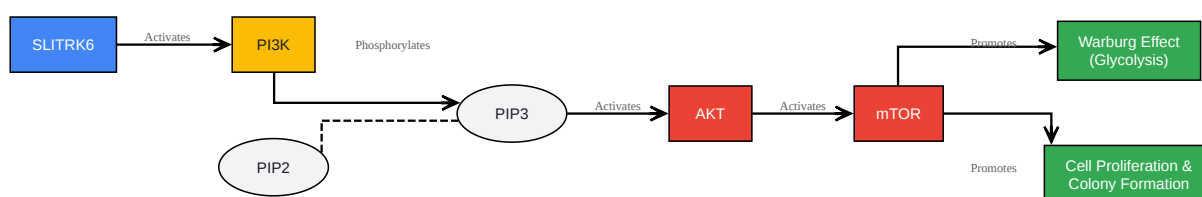
- Deparaffinization and Rehydration:
 - Immerse slides in xylene (or substitute) for 2 x 5 minutes.
 - Immerse in 100% ethanol for 2 x 3 minutes.
 - Immerse in 95% ethanol for 1 minute.
 - Immerse in 70% ethanol for 1 minute.
 - Rinse in deionized water for 5 minutes.
- Antigen Retrieval:
 - Immerse slides in a Coplin jar with Antigen Retrieval Solution (e.g., 10 mM Sodium Citrate, pH 6.0).
 - Heat the solution with the slides to 95-100°C in a water bath or steamer for 20-30 minutes.
 - Allow the slides to cool in the buffer for 20 minutes at room temperature.
 - Rinse slides in Wash Buffer for 2 x 5 minutes.
- Peroxidase Blocking:
 - Incubate sections in Endogenous Peroxidase Blocking Solution for 10-15 minutes at room temperature to quench endogenous peroxidase activity.
 - Rinse slides in Wash Buffer for 2 x 5 minutes.
- Blocking:

- Incubate sections with Blocking Buffer for 30-60 minutes at room temperature in a humidified chamber to block non-specific antibody binding.
- Primary Antibody Incubation:
 - Dilute **Sirtratumab** to the optimized concentration (start with a range of 1:50 to 1:200) in Blocking Buffer.
 - Incubate sections with the diluted primary antibody overnight at 4°C in a humidified chamber.
- Secondary Antibody and Detection:
 - Rinse slides in Wash Buffer for 3 x 5 minutes.
 - Incubate with a biotinylated secondary antibody (e.g., goat anti-human IgG) according to the manufacturer's instructions for 30-60 minutes at room temperature.
 - Rinse slides in Wash Buffer for 3 x 5 minutes.
 - Incubate with Streptavidin-HRP conjugate according to the manufacturer's instructions for 30 minutes at room temperature.
 - Rinse slides in Wash Buffer for 3 x 5 minutes.
- Chromogenic Detection:
 - Prepare the DAB substrate solution just before use.
 - Incubate sections with the DAB solution until the desired brown staining intensity is reached (typically 1-10 minutes). Monitor under a microscope.
 - Stop the reaction by rinsing the slides in deionized water.
- Counterstaining:
 - Counterstain with Hematoxylin for 30-60 seconds.
 - "Blue" the sections in running tap water or a bluing reagent.

- Rinse with deionized water.
- Dehydration and Mounting:
 - Dehydrate the sections through graded ethanol (70%, 95%, 100%) and xylene (or substitute).
 - Apply a coverslip with a permanent mounting medium.
- Microscopy:
 - Examine the slides under a light microscope. SLITRK6 staining will appear as a brown precipitate, while the nuclei will be counterstained blue.

Visualizations

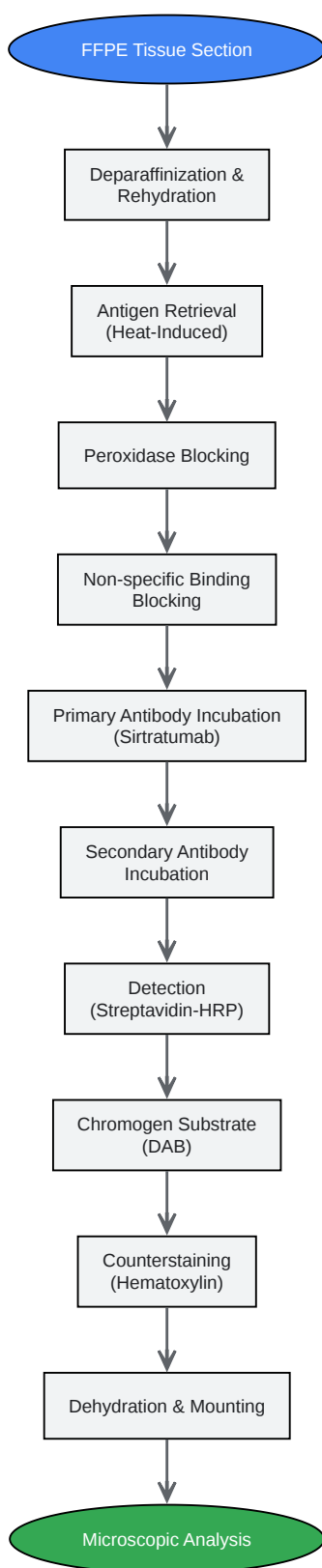
SLITRK6 Signaling Pathway in Cancer



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Caption: SLITRK6 signaling activates the PI3K/AKT/mTOR pathway, promoting cancer cell proliferation.

Immunohistochemistry (IHC) Workflow for SLITRK6 Staining



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Caption: Step-by-step workflow for immunohistochemical staining of SLITRK6 on FFPE tissues.

References

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